

A Comparative Guide: Polylactic Acid (PLA) vs. Petroleum-Based Plastics

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive benchmarking of Polylactic Acid (PLA) properties against common petroleum-based plastics such as Polyethylene Terephthalate (PET), Polypropylene (PP), and Polystyrene (PS).

This guide provides a detailed comparison of the mechanical, thermal, and barrier properties of Polylactic Acid (PLA) and widely used petroleum-based plastics. The data presented is supported by standardized experimental protocols to ensure objective and reliable comparisons.

Data Presentation: A Side-by-Side Comparison

The following tables summarize the key performance indicators for PLA, PET, PP, and PS, offering a clear and concise overview of their material properties.

Mechanical Properties



Property	PLA	PET	PP	PS	ASTM Standard
Tensile Strength (MPa)	38 - 70	48 - 72	20 - 40	30 - 50	D638
Tensile Modulus (GPa)	2.4 - 3.5	2.8 - 3.1	1.1 - 1.6	2.3 - 3.3	D638
Elongation at Break (%)	2 - 6	50 - 150	100 - 600	1 - 4	D638
Flexural Strength (MPa)	50 - 110	55 - 90	30 - 55	60 - 100	D790
Flexural Modulus (GPa)	2.5 - 4.0	2.1 - 2.8	1.0 - 1.7	2.5 - 3.4	D790
Notched Izod Impact (J/m)	16 - 27	13 - 50	20 - 110	10 - 27	D256

Note: The values presented are typical ranges and can vary based on the specific grade, processing conditions, and additives.

Thermal Properties



Property	PLA	PET	PP	PS	ASTM Standard
Glass Transition Temp. (°C)	55 - 65	67 - 81	-20 - 0	90 - 100	D3418 (DSC)
Melting Temperature (°C)	150 - 175	~250	130 - 171	Amorphous	D3418 (DSC)
Vicat Softening Temp. (°C)	55 - 65	~82	50 - 150	80 - 100	D1525

Note: The values presented are typical ranges and can vary based on the specific grade, processing conditions, and additives.

Barrier Properties

Property	PLA	PET	PP	PS	ASTM Standard
Oxygen Permeability (cc·mm/m²·da y·atm)	120 - 160	2 - 6	150 - 230	190 - 380	F1927
Water Vapor Transmission Rate (g·mm/m²·day)	10 - 20	1.5 - 2.5	0.5 - 1.0	7 - 10	E96

Note: Lower values indicate better barrier properties. The values presented are typical ranges and can vary based on the specific grade, processing conditions, and additives.

Biodegradability



A key differentiator for PLA is its biodegradability. Under industrial composting conditions, PLA can break down into water, carbon dioxide, and biomass.[1] In contrast, petroleum-based plastics like PET, PP, and PS are not biodegradable and can persist in the environment for hundreds of years.[2][3]

Experimental Protocols: A Closer Look at the Methods

The data presented in this guide is based on standardized testing methods developed by ASTM International. These protocols ensure that the results are reproducible and comparable across different materials and laboratories.

ASTM D638: Tensile Properties of Plastics

This test method is used to determine the force required to pull a specimen to its breaking point and the extent to which the specimen stretches or elongates to that point.[2][4][5][6][7]

- Specimen Preparation: Test specimens are typically injection molded or machined into a "dumbbell" or "dog-bone" shape with specified dimensions.[2][4]
- Procedure: The specimen is placed in the grips of a universal testing machine. A tensile load is applied at a constant rate of crosshead movement until the specimen fractures.[5] The force and elongation are continuously recorded.
- Key Properties Measured: Tensile strength, tensile modulus, and elongation at break.[7]

ASTM D790: Flexural Properties of Unreinforced and Reinforced Plastics

This test method measures the force required to bend a beam under three-point loading conditions. The data is often used to assess the stiffness of a material.[8][9][10][11][12]

- Specimen Preparation: Rectangular bar specimens of specified dimensions are used.[9][10]
- Procedure: The specimen is placed on two supports, and a load is applied to the center of the specimen at a constant rate.[12] The load and deflection are recorded until the specimen breaks or reaches a specified strain.



Key Properties Measured: Flexural strength and flexural modulus.[10]

ASTM D256: Determining the Izod Pendulum Impact Resistance of Plastics

This test is used to determine the impact resistance of a material by measuring the energy absorbed by a notched specimen when it is struck by a swinging pendulum.[13][14][15][16][17]

- Specimen Preparation: A rectangular bar specimen is prepared with a V-shaped notch machined into it.[17]
- Procedure: The specimen is clamped in a vertical position, and a pendulum is released from a specified height, striking the notched side of the specimen.[16][17] The energy absorbed by the specimen is calculated from the height to which the pendulum swings after breaking the specimen.
- Key Property Measured: Notched Izod impact strength.[17]

ASTM D1525: Vicat Softening Temperature of Plastics

This test method determines the temperature at which a standard indenter penetrates 1 mm into the surface of a plastic test specimen under a specified load and at a uniform rate of temperature increase.[1][3][18][19][20]

- Specimen Preparation: Flat specimens with a minimum thickness and width are required.[3]
- Procedure: The specimen is placed on a support in a heating bath. A specified load is applied to the specimen through a flat-ended needle. The temperature of the bath is raised at a constant rate, and the temperature at which the needle penetrates 1 mm is recorded as the Vicat softening temperature.[3][18]
- Key Property Measured: Vicat softening temperature.[20]

ASTM F1927: Determination of Oxygen Gas Transmission Rate Through Barrier Materials

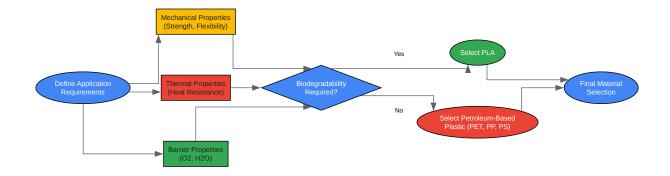


This standard test method is used to measure the rate at which oxygen gas passes through a plastic film or sheet at a specified temperature and relative humidity.[21][22][23][24][25]

- Specimen Preparation: A flat film or sheet of the material is required.
- Procedure: The specimen is mounted in a diffusion cell, creating a barrier between a
 chamber containing oxygen and a chamber with a coulometric sensor that detects oxygen.
 The rate at which oxygen permeates through the material is measured by the sensor.[21][24]
- Key Property Measured: Oxygen Transmission Rate (OTR).

Visualizing the Process

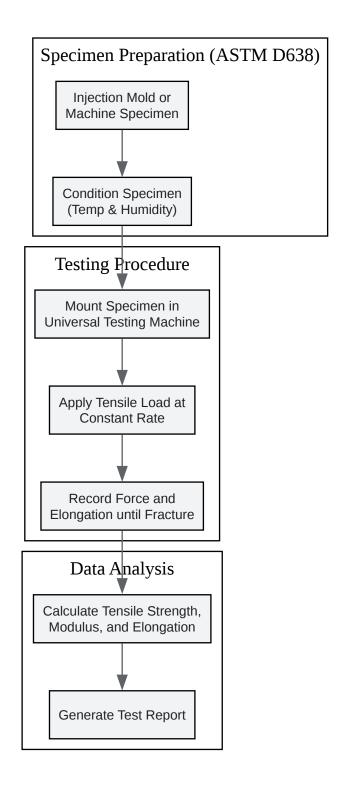
To further aid in the understanding of material selection and experimental workflows, the following diagrams are provided.



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Material selection workflow based on key properties.





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Experimental workflow for Tensile Strength testing (ASTM D638).



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